

# An In-depth Technical Guide to Trimethyl Phosphonoacetate

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## Compound of Interest

Compound Name: *Trimethyl phosphonoacetate*

Cat. No.: *B042384*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trimethyl phosphonoacetate**, a pivotal reagent in modern organic synthesis and pharmaceutical development. The document details its chemical and physical properties, synthesis protocols, and key applications, with a focus on its role in the Horner-Wadsworth-Emmons reaction.

## Core Properties of Trimethyl Phosphonoacetate

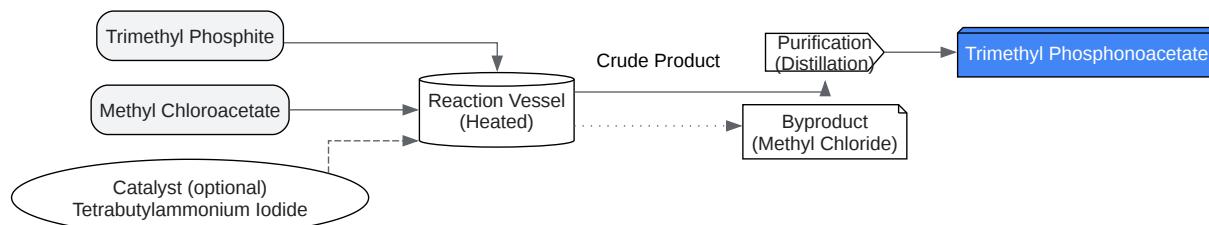
**Trimethyl phosphonoacetate**, with the molecular formula C<sub>5</sub>H<sub>11</sub>O<sub>5</sub>P, is a versatile organophosphorus compound widely utilized for creating carbon-carbon double bonds.<sup>[1][2][3]</sup> It is a clear, colorless to light yellow liquid.<sup>[1][4]</sup> Its stability and reactivity make it an essential tool in the synthesis of complex organic molecules, including a variety of pharmaceutical agents and natural products.<sup>[1][4]</sup>

Table 1: Physicochemical Properties of **Trimethyl Phosphonoacetate**

Property	Value
Molecular Formula	C5H11O5P[1][2][5][3][4][6][7][8][9]
Molecular Weight	182.11 g/mol [1][2][5][3][4][6][7][8][9]
CAS Number	5927-18-4[1][2][5][3]
Appearance	Clear colorless to light yellow liquid[1][4]
Density	1.125 - 1.253 g/mL at 25 °C[1][4][6][8]
Boiling Point	106 - 118 °C at 0.85 - 3 mmHg[1][4]
Refractive Index	n20/D 1.437 (lit.)[1][4][6][8]
Flash Point	70 - 113 °C (158 - 235.4 °F)[6][8]
Solubility	Slightly miscible with water[1]

## Synthesis of Trimethyl Phosphonoacetate

The primary industrial method for synthesizing **trimethyl phosphonoacetate** is the Michaelis-Arbuzov reaction.[10][11][12] This reaction involves the nucleophilic attack of a trialkyl phosphite, such as trimethyl phosphite, on an alkyl halide, in this case, methyl chloroacetate.[1][7][12] The process is known for its efficiency in forming a carbon-phosphorus bond.[11]



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Caption: Synthesis workflow for **Trimethyl Phosphonoacetate**.

This protocol is a representative example of the synthesis of **trimethyl phosphonoacetate**.

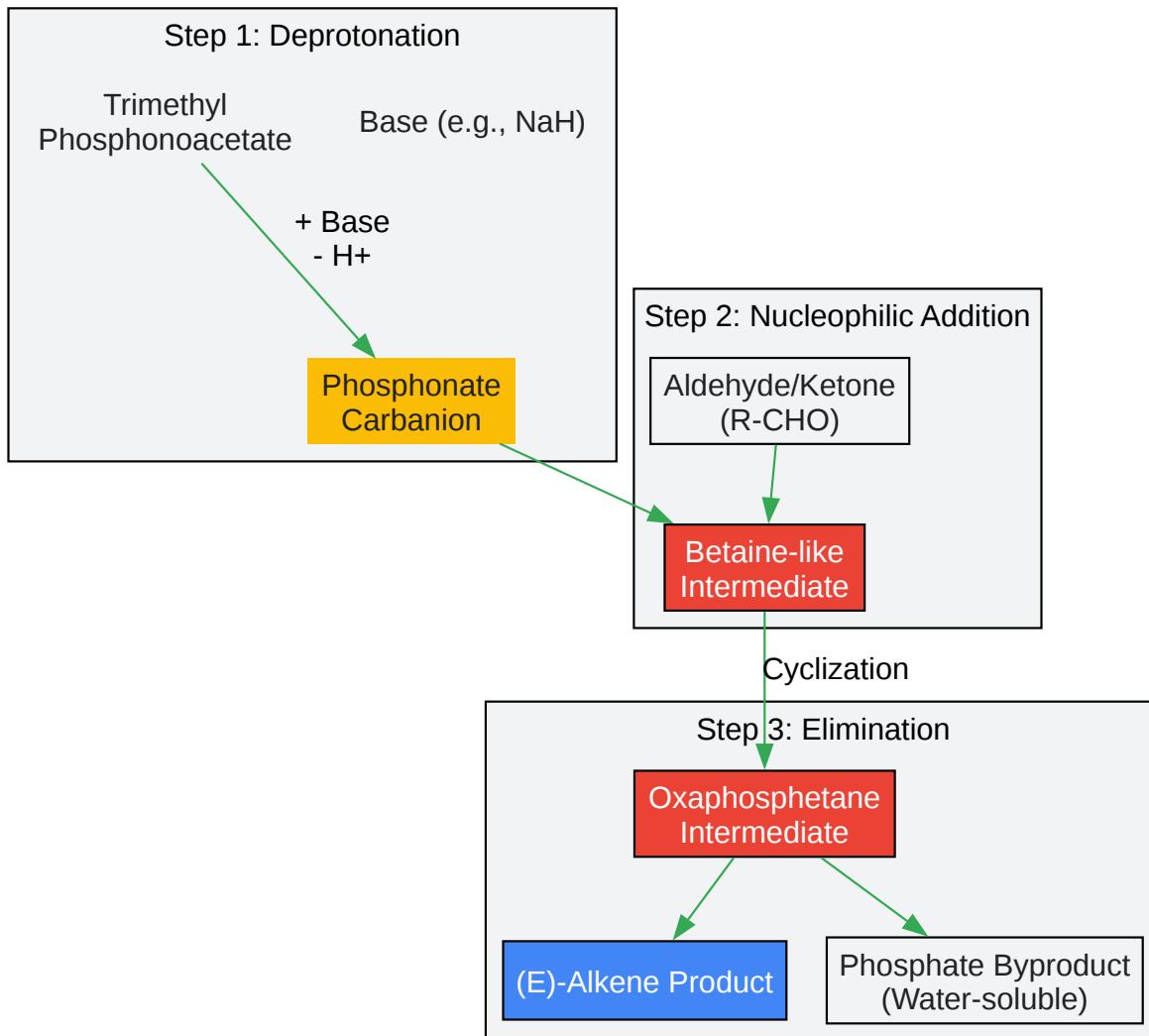
- Preparation: In a reaction vessel equipped with a stirrer and a reflux condenser, heat methyl chloroacetate (2.5 mol) to approximately 118 °C.[7]
- Reaction: Add trimethyl phosphite (5.5 mol) dropwise to the heated methyl chloroacetate over a period of 2.5 hours.[7] The reaction is exothermic, and the temperature may rise to 125 °C.[7]
- Incubation: Maintain the reaction mixture at 125 °C for an additional 2 hours after the addition is complete to ensure the reaction goes to completion.[7] The byproduct, methyl chloride, is volatile and can be collected using a suitable trapping system.[13]
- Purification: After cooling, the crude product is purified by vacuum distillation. The fraction collected at 125 °C / 8 Torr is the high-purity **trimethyl phosphonoacetate**.[7]

## Key Applications in Synthesis and Drug Development

**Trimethyl phosphonoacetate** is a cornerstone reagent for several critical organic transformations, most notably the Horner-Wadsworth-Emmons (HWE) reaction.

The HWE reaction is a widely used method for the synthesis of alkenes from aldehydes or ketones.[14] When using **trimethyl phosphonoacetate**, the reaction provides a reliable route to  $\alpha,\beta$ -unsaturated esters, predominantly with an (E)-stereochemistry.[14][15] This transformation is fundamental in the synthesis of many natural products and active pharmaceutical ingredients.[16]

The reaction proceeds via the deprotonation of the phosphonate to form a stabilized carbanion, which then undergoes a nucleophilic attack on the carbonyl compound.[14] The resulting intermediate collapses to form the alkene and a water-soluble phosphate byproduct, which is easily removed during workup.[15][16]



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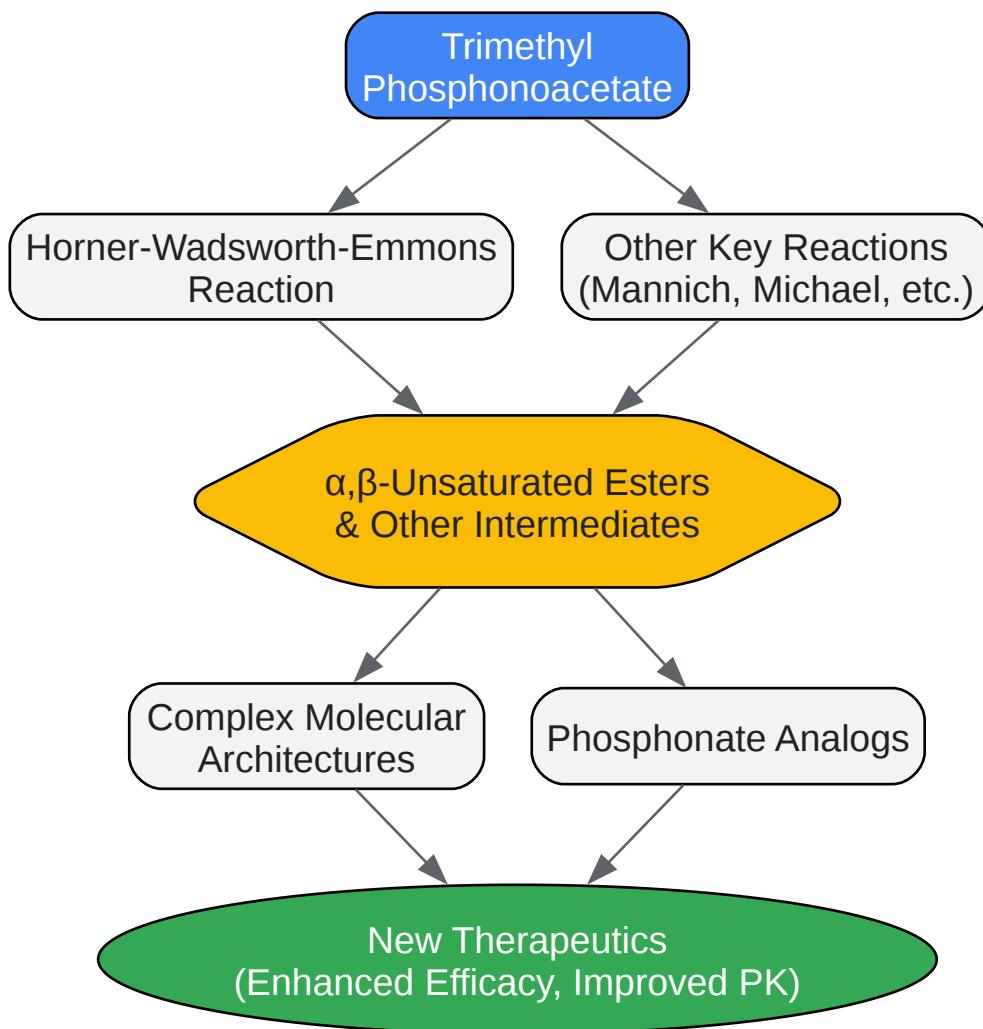
Caption: Mechanism of the Horner-Wadsworth-Emmons reaction.

- **Anion Formation:** In an inert atmosphere, suspend a strong base (e.g., sodium hydride, 1.1 eq.) in a dry aprotic solvent (e.g., THF, DME).<sup>[16]</sup> Cool the suspension to 0 °C. Add **trimethyl phosphonoacetate** (1.0 eq.) dropwise. Allow the mixture to stir for 30-60 minutes to ensure complete formation of the phosphonate carbanion.<sup>[14]</sup>

- **Carbonyl Addition:** Add a solution of the aldehyde or ketone (1.0 eq.) in the same dry solvent to the carbanion solution at 0 °C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir until the starting material is consumed (monitored by TLC or LC-MS).
- **Workup:** Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product is then purified by column chromatography to yield the desired  $\alpha,\beta$ -unsaturated ester.

**Trimethyl phosphonoacetate** is a vital building block in the pharmaceutical and agrochemical industries.[\[4\]](#)[\[17\]](#)

- **Drug Development:** It is instrumental in synthesizing complex molecular scaffolds found in modern therapeutics.[\[18\]](#) Researchers use it to create phosphonate analogs of known drugs, which can lead to improved efficacy, better pharmacokinetic profiles, and novel mechanisms of action.[\[4\]](#)[\[18\]](#)
- **Other Reactions:** Beyond the HWE reaction, it is used in intramolecular Mannich-type reactions for synthesizing alkaloid cores like sarain A, as well as in organocatalytic oxa-Michael additions and heterocyclization reactions.[\[1\]](#)
- **Agrochemicals:** The compound is a key intermediate in the production of herbicides and insecticides.[\[4\]](#) It also finds application as a plant growth regulator.[\[17\]](#)



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Caption: Role of **Trimethyl Phosphonoacetate** in drug development.

## Conclusion

**Trimethyl phosphonoacetate** is a powerful and versatile reagent with a significant impact on organic synthesis. Its central role in the Horner-Wadsworth-Emmons reaction and other key transformations makes it indispensable for researchers in academia and industry. For professionals in drug development and agrochemical research, a thorough understanding of this compound's properties and reactivity is crucial for innovating and creating novel, high-value molecules.

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